

Proper Disposal of L-Alanine-3-13C: A Step-by-Step Guide

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Compound of Interest

Compound Name: *L-Alanine-3-13C*

Cat. No.: *B1280360*

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The following guide provides essential safety and logistical information for the proper disposal of **L-Alanine-3-13C**, a stable isotope-labeled amino acid. This information is intended for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance.

Key Safety Information

L-Alanine-3-13C is labeled with a stable, non-radioactive isotope of carbon (Carbon-13). Therefore, it does not require the specialized handling and disposal procedures mandated for radioactive materials.^{[1][2]} The disposal protocol is generally the same as that for unlabeled L-Alanine.^[1] Safety Data Sheets (SDS) for **L-Alanine-3-13C** indicate that the substance is not classified as hazardous.^[3]

Summary of Compound Data

Property	Data	Source(s)
Synonyms	(S)-2-Aminopropionic acid-3- ¹³ C, L-alpha-Aminopropionic acid-3- ¹³ C	
Molecular Formula	C ₂ ¹³ CH ₇ NO ₂	
Molecular Weight	90.09 g/mol	
Isotopic Purity	99 atom % ¹³ C	
Appearance	Solid (White to off-white)	
GHS Hazard Classification	Not a hazardous substance or mixture	
Storage Temperature	Room temperature, in a dry, tightly closed container	

Disposal Protocol

The primary principle for the disposal of **L-Alanine-3-¹³C** is to manage it as a non-hazardous chemical waste, ensuring compliance with all applicable environmental regulations.

Step 1: Initial Assessment & Waste Segregation

- **Confirm Isotope Type:** Verify that the compound is labeled with a stable isotope (e.g., ¹³C, ¹⁵N, ²H) and not a radioactive isotope (e.g., ¹⁴C, ³H). **L-Alanine-3-¹³C** is a stable isotope-labeled compound and should not be mixed with radioactive waste.
- **Segregate from Other Waste:** Do not mix **L-Alanine-3-¹³C** waste with general laboratory trash, radioactive waste, or other hazardous chemical waste streams unless specifically permitted by your institution's waste management guidelines.

Step 2: Containerization and Labeling

- **Select an Appropriate Container:** Collect solid **L-Alanine-3-¹³C** waste in a suitable, sealable, and clearly labeled container. For contaminated lab materials (e.g., gloves, weigh boats), use double, robust plastic bags, sealed individually.

- Properly Label the Container: The label must clearly identify the contents. At a minimum, include:
 - The words "Chemical Waste" or "Hazardous Waste" (as required by local policy, even for non-hazardous chemicals).
 - The full chemical name: "**L-Alanine-3-13C**".
 - An indication that it is non-hazardous.
 - The date the container was first used for waste accumulation.

Step 3: Storage in a Satellite Accumulation Area (SAA)

- Designated Storage: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.
- Safe Storage Practices: The SAA should be located at or near the point of generation. Ensure incompatible wastes are segregated to prevent accidental reactions.

Step 4: Final Disposal

- Consult Regulations: Disposal must be carried out in accordance with federal, state, and local environmental control regulations. These regulations take precedence over general guidelines.
- Engage a Licensed Disposal Company: The recommended disposal method is to use a licensed professional waste disposal service. Offer surplus and non-recyclable **L-Alanine-3-13C** to the licensed company for proper management.
- Avoid Sewer Disposal: Do not dispose of solid **L-Alanine-3-13C** or its concentrated solutions down the drain. While some guidelines permit drain disposal for dilute solutions of non-toxic amino acids, this is not the recommended practice for pure chemical waste.

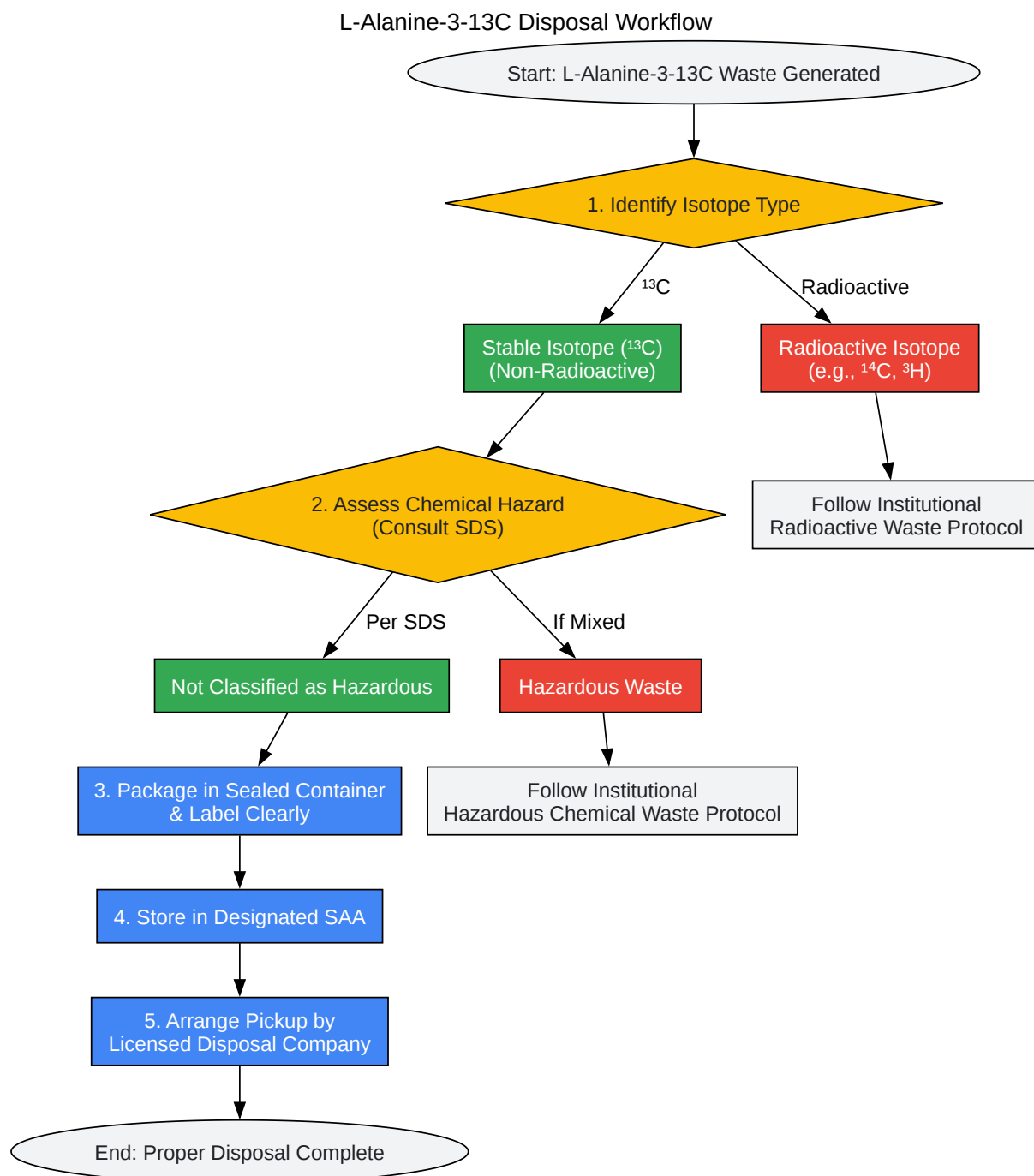
Spill and Emergency Procedures

In the event of a spill:

- Wear Personal Protective Equipment (PPE): This includes safety glasses, gloves, and a lab coat.
- Contain the Spill: For solid material, sweep up the powder, taking care to avoid generating dust. Place the collected material in a suitable, closed container for disposal.
- Ventilation: Ensure the area is well-ventilated, especially if dust is formed.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **L-Alanine-3-13C**.



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Caption: Workflow for the safe disposal of **L-Alanine-3-13C**.

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References

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